

Application Note: Determining the Effective Concentration of ML267 in Liquid Culture

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Compound of Interest

Compound Name: **ML267**

Cat. No.: **B15567467**

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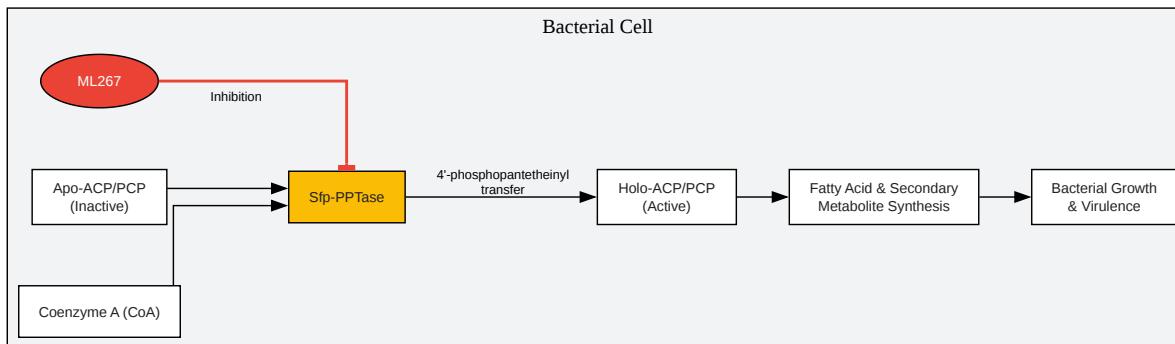
Introduction

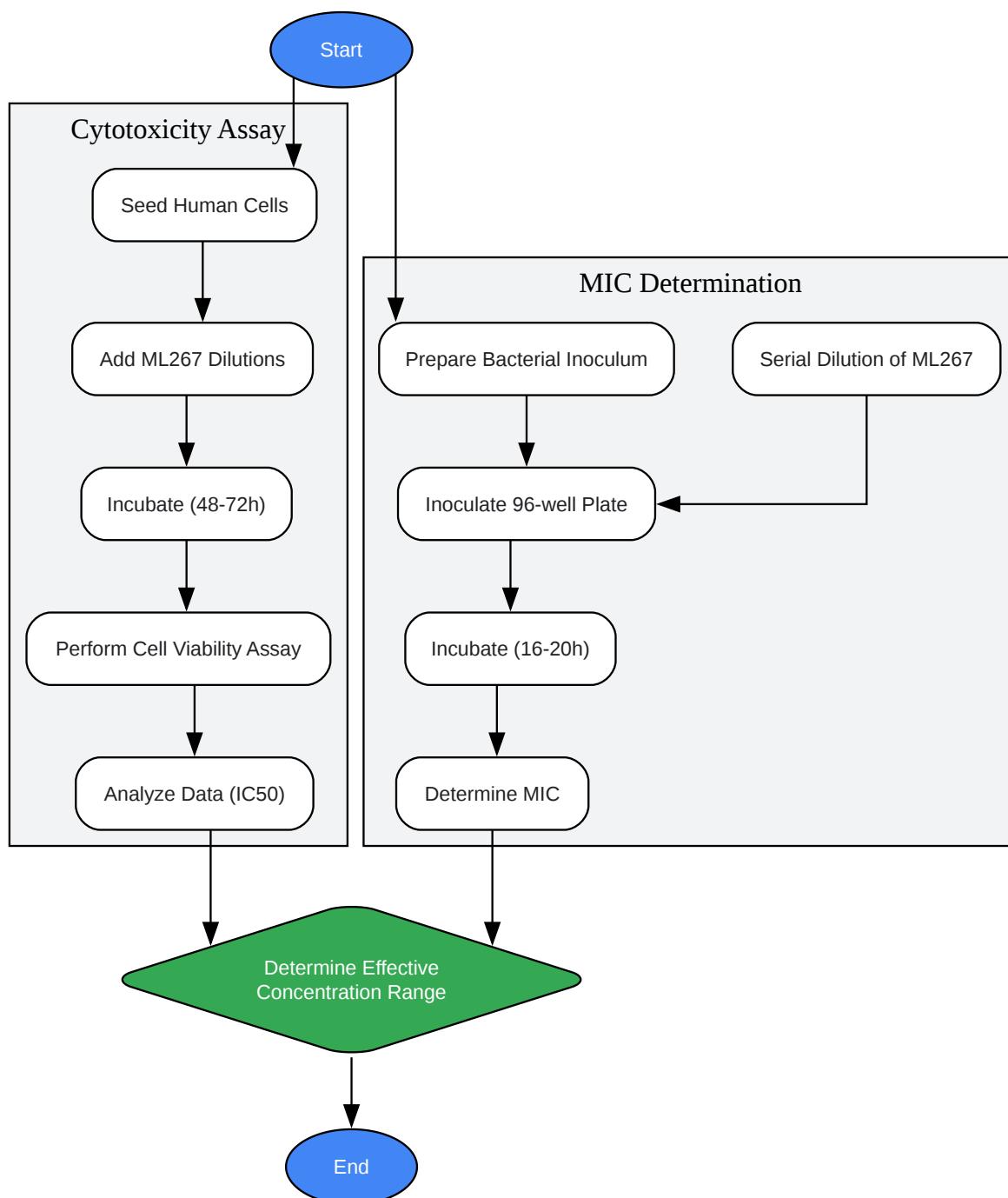
ML267 is a potent and selective inhibitor of bacterial phosphopantetheinyl transferases (PPTases), with a primary target of Sfp-PPTase, exhibiting an IC₅₀ of 0.29 μM.^[1] It also shows inhibitory activity against AcpS-PPTase with an IC₅₀ of 8.1 μM.^[1] PPTases are essential enzymes in bacteria, responsible for the post-translational modification of carrier proteins involved in the biosynthesis of fatty acids and various secondary metabolites, including virulence factors.^{[2][3][4]} By inhibiting these enzymes, **ML267** disrupts critical metabolic pathways, leading to bactericidal effects, particularly against Gram-positive bacteria such as *Bacillus subtilis* and methicillin-resistant *Staphylococcus aureus* (MRSA).^{[2][3][4]} This application note provides detailed protocols for determining the effective concentration of **ML267** in liquid culture, including antibacterial susceptibility testing and cytotoxicity assessment, to aid in the evaluation of its therapeutic potential.

Mechanism of Action of ML267

ML267 acts by inhibiting the Sfp-type phosphopantetheinyl transferase (Sfp-PPTase). This enzyme catalyzes the transfer of a 4'-phosphopantetheinyl (Ppant) group from coenzyme A (CoA) to a conserved serine residue on acyl carrier proteins (ACPs) or peptidyl carrier proteins (PCPs). This post-translational modification is essential for the activation of polyketide synthases (PKS) and non-ribosomal peptide synthetases (NRPS), which are crucial for the

production of various secondary metabolites and fatty acids necessary for bacterial survival and virulence.



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